

Technical Support Center: Osimertinib (C23H22FN5OS)

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Compound of Interest		
Compound Name:	C23H22FN5OS	
Cat. No.:	B12629698	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in identifying and mitigating potential assay interference when working with Osimertinib (C23H22FN5OS).

Frequently Asked Questions (FAQs)

Q1: What is the chemical formula C23H22FN5OS?

The chemical formula **C23H22FN5OS** corresponds to Osimertinib (also known as AZD9291), a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor.

Q2: What are the key physicochemical properties of Osimertinib that might affect my experiments?

Osimertinib is a lipophilic molecule with low aqueous solubility, which can present challenges in experimental assays. Its solubility is also pH-dependent. These properties can increase the risk of compound precipitation or aggregation in aqueous assay buffers.



Property	Value	Source
Molecular Weight	499.619 g/mol	[1]
Water Solubility	Slightly soluble (3.1 mg/mL at 37°C)	[2]
logP	~4.47	[3][4]
рКа	9.5 (aliphatic amine), 4.4 (aniline)	[2]

Q3: Could Osimertinib be an ABCB1 (P-glycoprotein) transporter substrate or inhibitor?

Yes, in vitro studies have shown that Osimertinib can interact with the ABCB1 transporter. It has been reported to stimulate ABCB1 ATPase activity and can reverse ABCB1-mediated multidrug resistance.[5][6][7][8] This is an important consideration for cell-based assays using cell lines that express this transporter, as it could affect the intracellular concentration of Osimertinib or other compounds.

Troubleshooting Guides

Issue 1: Inconsistent IC50 values or steep doseresponse curves in biochemical assays.

Possible Cause: This could be an indication of compound aggregation. At concentrations above a certain threshold (the critical aggregation concentration), small molecules with low aqueous solubility can form colloidal aggregates that non-specifically inhibit enzymes, leading to false-positive results.[9][10]

Mitigation and Troubleshooting Workflow:

Caption: Troubleshooting workflow for suspected compound aggregation.

Experimental Protocol: Assay with Non-ionic Detergent

• Prepare Detergent Stock: Prepare a 10% (w/v) stock solution of Tween-20 or Triton X-100 in ultrapure water.



- Assay Buffer Preparation: Add the detergent stock solution to your assay buffer to a final concentration of 0.01%. For example, add 10 μL of 10% Tween-20 to 10 mL of assay buffer.
- Compound Dilution: Prepare your serial dilutions of Osimertinib in the assay buffer containing the detergent.
- Run Assay: Perform your standard biochemical assay protocol using the detergentcontaining buffer.
- Data Analysis: Compare the IC50 values obtained with and without the detergent. A
 significant rightward shift in the IC50 in the presence of detergent is indicative of
 aggregation-based inhibition.

Illustrative Data:

Compound	IC50 without Detergent	IC50 with 0.01% Tween-20	Fold Shift
Osimertinib	1 μΜ	> 50 μM	>50

This is illustrative data and does not represent actual experimental results.

Issue 2: Low or variable potency in cell-based assays.

Possible Cause: If the cell line used expresses high levels of the ABCB1 transporter, Osimertinib may be actively effluxed from the cells, leading to a lower intracellular concentration and consequently, reduced apparent potency.[11]

Mitigation and Troubleshooting:

- Check ABCB1 Expression: Determine if your cell line is known to express high levels of the ABCB1 transporter.
- Use ABCB1 Inhibitor: As a control experiment, co-incubate the cells with a known ABCB1 inhibitor (e.g., verapamil) and Osimertinib. A significant increase in the potency of Osimertinib in the presence of the inhibitor would suggest that efflux is a contributing factor.



 Select Alternative Cell Line: If possible, use a cell line with low or no expression of the ABCB1 transporter for your assays.

Signaling Pathway: Osimertinib and ABCB1 Interaction

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